

Application Notes and Protocols: VU 0238429 for Murine In Vivo Studies

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Compound of Interest

Compound Name: VU 0238429

Cat. No.: B611727

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Introduction

VU 0238429 is a potent and selective positive allosteric modulator (PAM) of the muscarinic acetylcholine receptor subtype 5 (M5).^{[1][2]} As the first highly M5-preferring ligand discovered, it serves as a critical tool for elucidating the physiological and pathological roles of the M5 receptor.^[1] This document provides detailed application notes and protocols for the dosage and administration of **VU 0238429** in mice, intended to guide researchers in designing and executing in vivo studies.

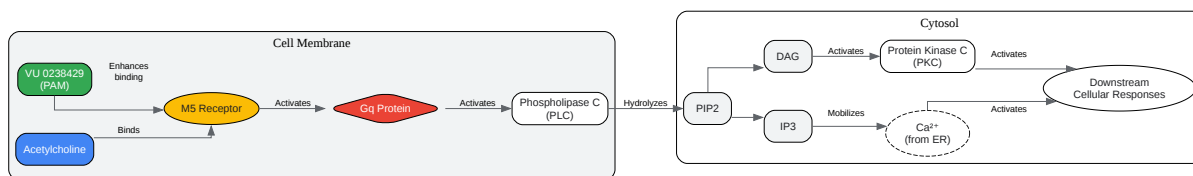
Physicochemical and Pharmacological Properties

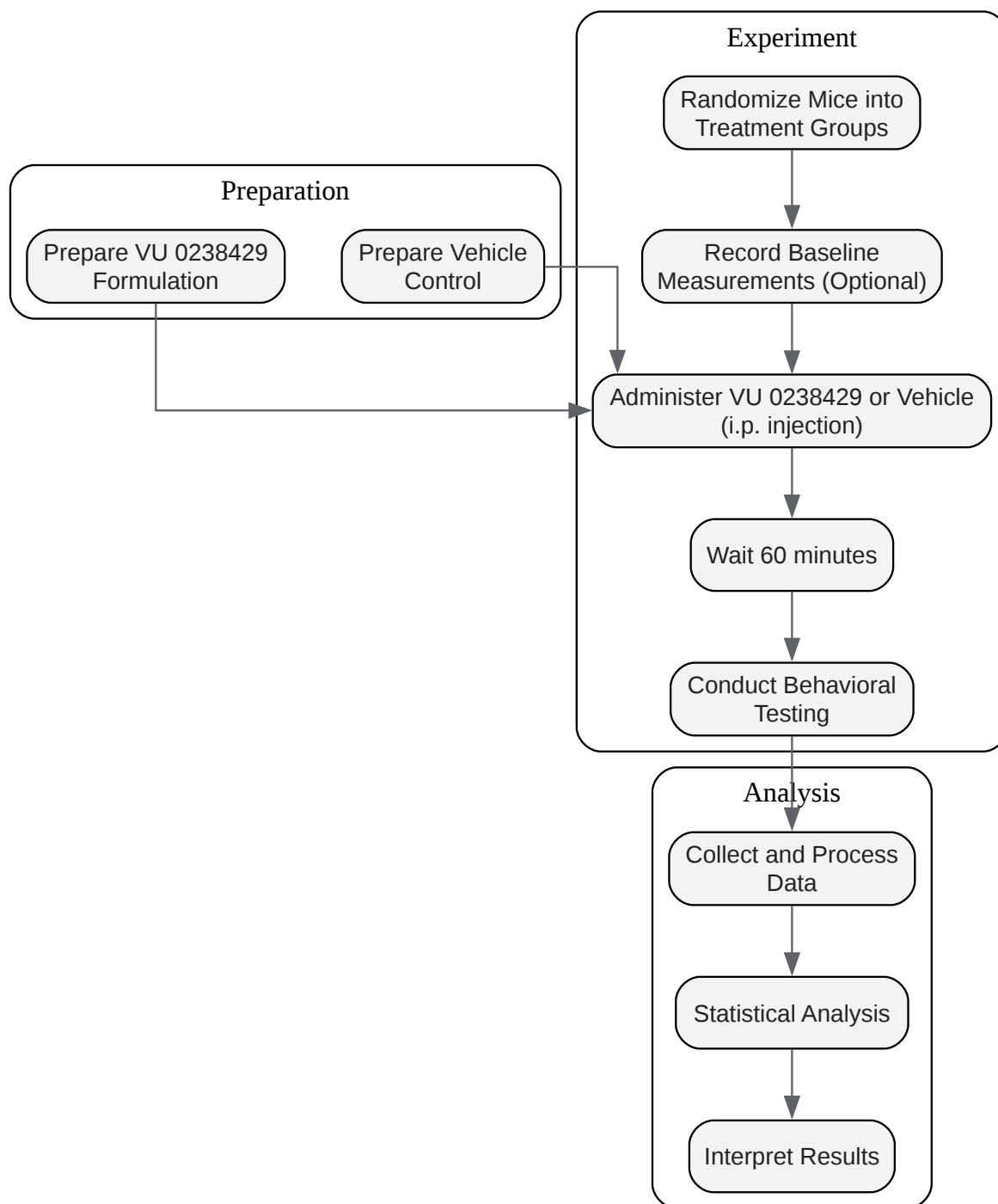
VU 0238429 is characterized by its high selectivity for the M5 receptor, making it an invaluable tool for studying M5-mediated signaling pathways.

Property	Value	Reference
IUPAC Name	1-(4-methoxybenzyl)-5-(trifluoromethoxy)indoline-2,3-dione	Wikipedia
Molecular Formula	C ₁₇ H ₁₂ F ₃ NO ₄	MedChemExpress
Molecular Weight	351.28 g/mol	MedChemExpress
EC ₅₀ for human M5	1.16 µM	[1][2]
Selectivity	>30-fold selective for M5 over M1 and M3 receptors	[1][2]
Activity at other mAChRs	No potentiator activity at M2 or M4 receptors	[1][2]
Solubility	Soluble in DMSO	MedChemExpress
Storage	Store as a powder at -20°C for up to 3 years. Store stock solutions at -80°C for up to 1 year.	MedChemExpress

M5 Receptor Signaling Pathway

The M5 muscarinic acetylcholine receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq pathway. As a positive allosteric modulator, **VU 0238429** enhances the receptor's response to the endogenous ligand, acetylcholine.





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References

- 1. Discovery of the First Highly M5-Preferring Muscarinic Acetylcholine Receptor Ligand, an M5 Positive Allosteric Modulator Derived from a Series of 5-Trifluoromethoxy N-Benzyl Isatins - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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